

# An In-depth Technical Guide to 2-Amino-4-hydroxybenzothiazole

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Amino-4-hydroxybenzothiazole

Cat. No.: B1294697

[Get Quote](#)

This guide provides a comprehensive overview of the molecular structure, properties, and analytical methodologies related to **2-Amino-4-hydroxybenzothiazole**, tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Properties

**2-Amino-4-hydroxybenzothiazole** is a heterocyclic organic compound featuring a benzothiazole core. This bicyclic structure consists of a fused benzene and thiazole ring. Key functional groups, an amino group (-NH<sub>2</sub>) and a hydroxyl group (-OH), are attached to this framework, making it a versatile building block in organic synthesis.<sup>[1]</sup> Its chemical structure and properties are summarized below.

### Chemical Identifiers and Properties

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> OS	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	166.20 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	2-amino-1,3-benzothiazol-4-ol	<a href="#">[3]</a>
CAS Number	7471-03-6	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to Light yellow to Light orange powder/crystal	<a href="#">[2]</a>
SMILES	OC1=C2C(SC(N)=N2)=CC=C1	<a href="#">[1]</a>
InChI	InChI=1S/C7H6N2OS/c8-7-9-6-4(10)2-1-3-5(6)11-7/h1-3,10H,(H2,8,9)	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	182.0 to 186.0 °C	
Purity	>98.0% (by Nonaqueous Titration)	<a href="#">[2]</a>

## Experimental Protocols

Detailed experimental protocols are crucial for the accurate synthesis, purification, and analysis of **2-Amino-4-hydroxybenzothiazole**. Below are representative methodologies.

### 1. Synthesis of 2-Amino-4-hydroxybenzothiazole

A common synthetic route to produce 2-aminobenzothiazoles involves the reaction of an aniline derivative with a thiocyanate salt in the presence of a halogen. For **2-Amino-4-hydroxybenzothiazole**, the starting material would be an appropriately substituted aminophenol.

- Materials:

- 2-Amino-3-mercaptophenol
- Cyanogen bromide (CNBr)

- Methanol (MeOH)
- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Water (H<sub>2</sub>O)
- Ethyl acetate (EtOAc)
- Brine solution

- Procedure:
  - Dissolve 2-Amino-3-mercaptophenol in methanol in a round-bottom flask.
  - Cool the solution to 0 °C using an ice bath.
  - Slowly add a solution of cyanogen bromide in methanol to the cooled mixture while stirring.
  - Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
  - Monitor the reaction progress using Thin-Layer Chromatography (TLC).
  - Upon completion, neutralize the reaction mixture with a saturated solution of sodium bicarbonate.
  - Extract the aqueous layer with ethyl acetate (3x).
  - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
  - Concentrate the organic solvent under reduced pressure to obtain the crude product.
  - Purify the crude product by column chromatography on silica gel or by recrystallization to yield pure **2-Amino-4-hydroxybenzothiazole**.

## 2. Analytical Characterization: High-Performance Liquid Chromatography (HPLC)

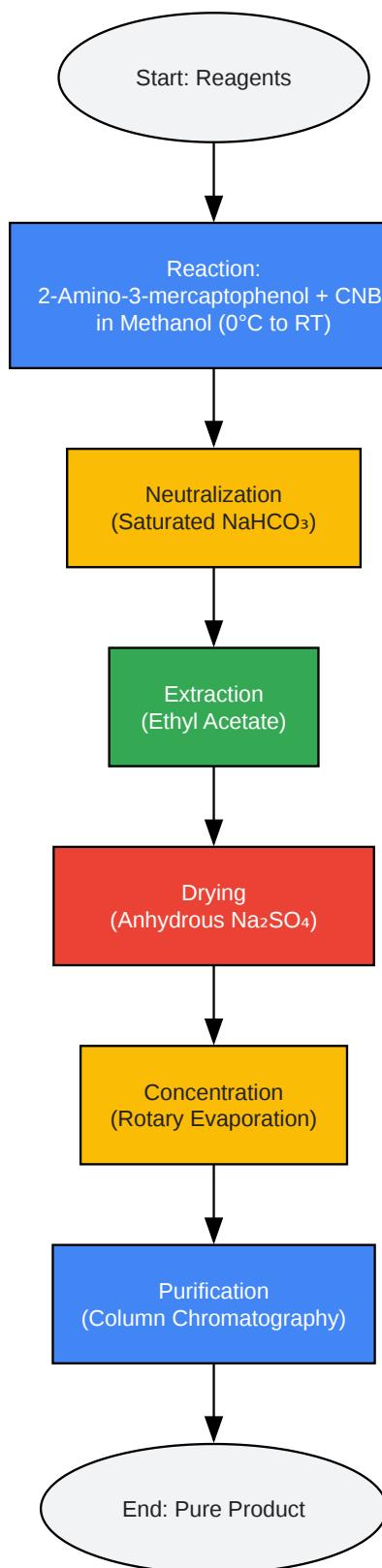
Purity analysis is often conducted using HPLC.

- Instrumentation:
  - HPLC system with a UV-Vis detector
  - C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5  $\mu$ m particle size)
- Mobile Phase:
  - A gradient of acetonitrile and water (both containing 0.1% trifluoroacetic acid).
- Method:
  - Prepare a standard solution of **2-Amino-4-hydroxybenzothiazole** (1 mg/mL) in methanol.
  - Set the column temperature to 25 °C.
  - Set the flow rate to 1.0 mL/min.
  - Set the UV detection wavelength to an appropriate value based on the compound's UV absorbance spectrum.
  - Inject the sample solution.
  - Analyze the resulting chromatogram to determine the purity by calculating the area percentage of the main peak.

## Visualizations

### Logical Workflow for Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and subsequent purification of **2-Amino-4-hydroxybenzothiazole**.

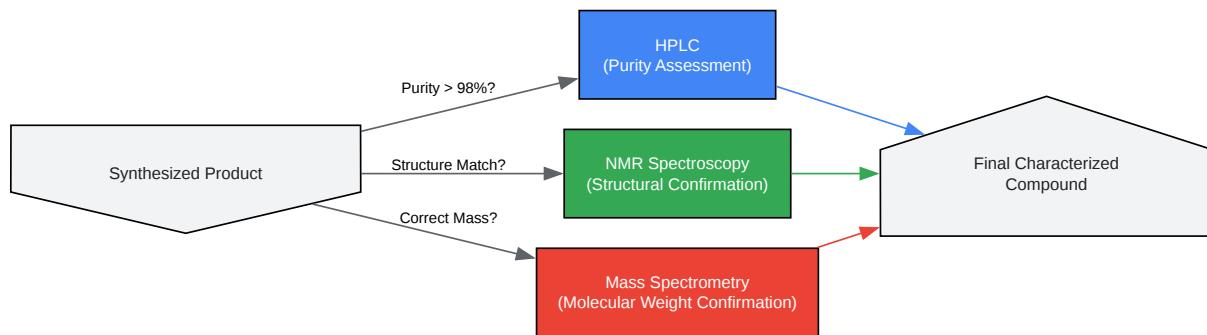


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **2-Amino-4-hydroxybenzothiazole**.

## Conceptual Diagram: Analytical Characterization

This diagram outlines the steps involved in the analytical characterization of the synthesized compound to confirm its identity and purity.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for compound characterization.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 7471-03-6: 2-Amino-4-benzothiazolol | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. 2-Amino-4-hydroxybenzothiazole | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 3. 2-Amino-4-hydroxybenzothiazole | C7H6N2OS | CID 24057 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. 2-amino-4-hydroxybenzothiazole AldrichCPR | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Amino-4-hydroxybenzothiazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[link\]](#)

[<https://www.benchchem.com/product/b1294697#2-amino-4-hydroxybenzothiazole-molecular-structure-and-weight>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)